

Navigating the Safe Handling of Cesium Bromide: An In-Depth Technical Guide

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Compound of Interest

Compound Name: Cesium bromide

Cat. No.: B1207299

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the critical health and safety considerations for the handling of **Cesium Bromide** (CsBr). Designed for professionals in research and development, this document outlines the toxicological profile, recommended handling procedures, and emergency protocols to ensure a safe laboratory environment. All quantitative data is presented in structured tables for clarity, and detailed experimental methodologies for key toxicological assessments are provided.

Physicochemical and Toxicological Profile

Cesium bromide is a colorless crystalline solid with a melting point of 636°C and a boiling point of 1300°C. It is soluble in water. While essential for various scientific applications, including in X-ray fluorescent screens and as a component in wide-band spectrophotometers, it is crucial to understand its potential health hazards.

Hazard Identification and Classification

Cesium bromide is classified as a hazardous substance with the following primary concerns:

- Acute Oral Toxicity: Harmful if swallowed.[1]
- Skin Irritation: Causes skin irritation.[2][3]
- Eye Irritation: Causes serious eye irritation.[2][3]

- Respiratory Irritation: May cause respiratory irritation upon inhalation of dust.[\[2\]](#)[\[3\]](#)
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.[\[4\]](#)

Toxicological Data

The following table summarizes the key toxicological data for **Cesium bromide**.

Endpoint	Species	Route	Value	Classification
LD50	Rat	Oral	1400 mg/kg	Category 4 (Harmful if swallowed)
Skin Irritation	Rabbit	Dermal	Irritant	Category 2 (Causes skin irritation)
Eye Irritation	Rabbit	Ocular	Serious Irritant	Category 2 (Causes serious eye irritation)
Genotoxicity	In vitro	-	Positive for chromosomal aberrations in human lymphocytes	-

Experimental Protocols for Toxicological Assessment

To provide a deeper understanding of the toxicological data, this section details the methodologies for the key experiments cited.

Acute Oral Toxicity (OECD Guideline 401)

The acute oral toxicity of **Cesium bromide**, which determined the LD50 value of 1400 mg/kg in rats, is assessed using a protocol based on the OECD Guideline 401.

Methodology:

- **Test Animals:** Healthy, young adult Sprague-Dawley rats, weighing between 200 and 300 grams, are used. Animals are fasted overnight with access to water before dosing.
- **Dose Preparation:** **Cesium bromide** is dissolved in a suitable vehicle, typically deionized water, to achieve the desired concentrations.
- **Dose Administration:** A single dose of the **Cesium bromide** solution is administered to the animals by oral gavage. The volume administered is typically 10 mL/kg of body weight.
- **Dose Levels:** A range of dose levels is used to determine the dose that causes mortality in 50% of the animals.
- **Observation Period:** Animals are observed for mortality, clinical signs of toxicity (such as changes in skin and fur, eyes, and mucous membranes, and effects on the respiratory, circulatory, autonomic, and central nervous systems), and body weight changes for at least 14 days.
- **Necropsy:** All animals are subjected to a gross necropsy at the end of the observation period.
- **Data Analysis:** The LD50 is calculated using a recognized statistical method.

Acute Dermal Irritation/Corrosion (OECD Guideline 404)

The skin irritation potential of **Cesium bromide** is evaluated following the OECD Guideline 404.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are used. The fur on the dorsal area of the trunk is clipped 24 hours before the test.
- **Test Substance Application:** A 0.5 g sample of finely powdered **Cesium bromide**, moistened with a small amount of a suitable vehicle to form a paste, is applied to a small area (approximately 6 cm²) of the clipped skin. The test site is then covered with a gauze patch and a semi-occlusive dressing.

- **Exposure Duration:** The dressing is left in place for 4 hours.
- **Observation:** After removal of the dressing, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The reactions are scored according to a standardized grading system.
- **Data Analysis:** The mean scores for erythema and edema for each observation time point are calculated to determine the primary irritation index.

Acute Eye Irritation/Corrosion (OECD Guideline 405)

The potential for **Cesium bromide** to cause serious eye irritation is assessed using the OECD Guideline 405.

Methodology:

- **Test Animals:** Healthy, young adult albino rabbits are used. Both eyes of each animal are examined before the start of the study.
- **Test Substance Application:** A single dose of 0.1 g of finely powdered **Cesium bromide** is instilled into the conjunctival sac of one eye of each rabbit. The other eye serves as an untreated control.
- **Observation:** The eyes are examined for corneal opacity, iris lesions, and conjunctival redness and swelling at 1, 24, 48, and 72 hours after instillation. The reactions are scored using a standardized grading system.
- **Reversibility:** The reversibility of any observed effects is assessed for up to 21 days.
- **Data Analysis:** The scores for corneal opacity, iris lesions, and conjunctival reactions are used to classify the substance's eye irritation potential.

In Vitro Chromosomal Aberration Test

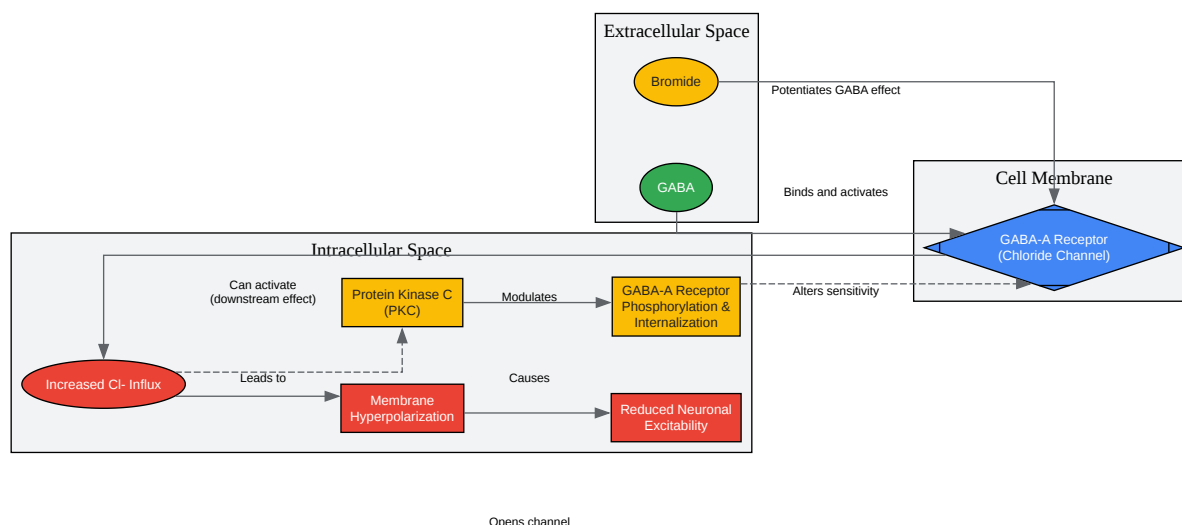
The genotoxic potential of **Cesium bromide** is evaluated through an in vitro chromosomal aberration assay, often using Chinese Hamster Ovary (CHO) cells.

Methodology:

- **Cell Culture:** CHO cells are cultured in a suitable medium until they reach exponential growth.
- **Exposure:** The cells are exposed to various concentrations of **Cesium bromide**, both with and without an exogenous metabolic activation system (S9 mix), for a short period (e.g., 3-6 hours).
- **Harvest:** After the exposure period, the cells are washed and incubated in a fresh medium. A spindle inhibitor (e.g., colcemid) is added to arrest the cells in metaphase.
- **Slide Preparation:** The cells are harvested, treated with a hypotonic solution, fixed, and dropped onto microscope slides.
- **Staining and Analysis:** The slides are stained (e.g., with Giemsa), and at least 200 metaphases per concentration are analyzed under a microscope for structural chromosomal aberrations (e.g., chromatid and chromosome gaps, breaks, and exchanges).
- **Data Analysis:** The frequency of aberrant cells and the number of aberrations per cell are calculated and statistically compared to a negative control.

Signaling Pathway of Bromide-Induced Neurotoxicity

The neurotoxic effects of bromide, the anion in **Cesium bromide**, are primarily mediated through its interaction with the GABA-A receptor, the major inhibitory neurotransmitter receptor in the central nervous system.



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Caption: Bromide potentiates GABA-A receptor signaling, leading to reduced neuronal excitability.

The bromide ion enhances the effect of GABA on the GABA-A receptor, leading to an increased influx of chloride ions into the neuron. This hyperpolarizes the cell membrane, making it more difficult for the neuron to fire an action potential, thus reducing neuronal excitability.

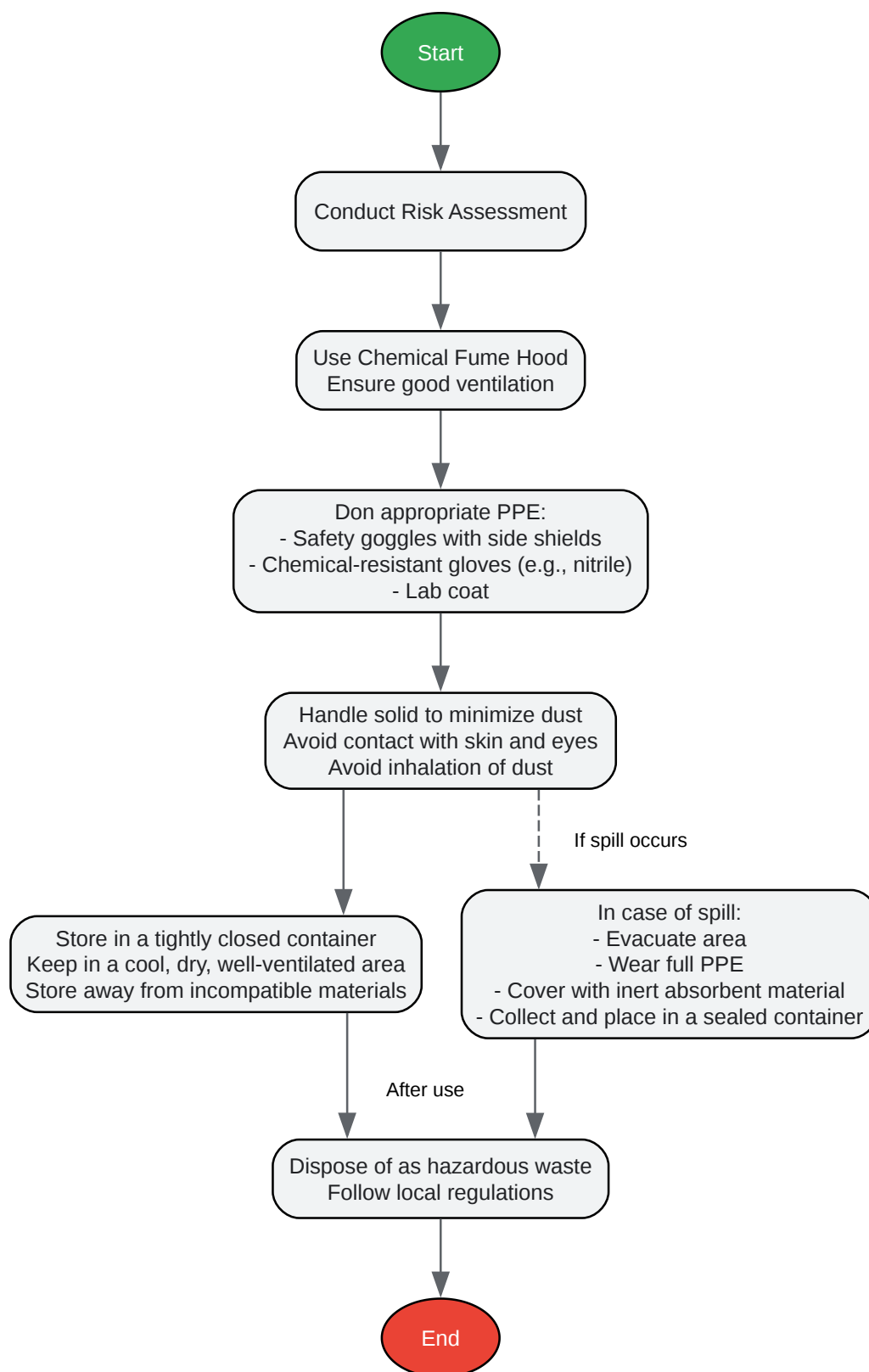
Downstream of this event, changes in intracellular ion concentrations can activate second messenger systems like Protein Kinase C (PKC), which can, in turn, modulate the GABA-A receptor itself through phosphorylation and internalization, potentially altering its sensitivity to GABA and other modulators.^{[2][5][6]}

Safe Handling and Storage

Adherence to proper handling and storage protocols is paramount to minimize exposure risks.

Engineering Controls and Personal Protective Equipment (PPE)

A workflow for safely handling **Cesium bromide** should incorporate the following measures.



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Caption: A systematic workflow for the safe handling of **Cesium bromide**.

Control Measure	Specification
Engineering Controls	Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling powders to minimize dust generation.
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield. ^[7]
Skin Protection	Wear chemical-resistant gloves (e.g., nitrile) and a lab coat. Ensure gloves are inspected before use and changed if contaminated. ^[7]
Respiratory Protection	If dust is generated and engineering controls are insufficient, use a NIOSH-approved respirator with an appropriate particulate filter.

Storage and Incompatibilities

- **Storage:** Store **Cesium bromide** in a tightly sealed container in a cool, dry, and well-ventilated place. It is hygroscopic and should be protected from moisture.
- **Incompatible Materials:** Avoid contact with strong acids and oxidizing agents.

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [2]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. [2]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [2]

Accidental Release Measures

- Small Spills: Carefully sweep up the spilled solid, avoiding dust generation, and place it in a sealed container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE, including respiratory protection. Contain the spill and prevent it from entering drains. Collect the material and place it in a designated container for disposal.

Disposal Considerations

Dispose of **Cesium bromide** and any contaminated materials as hazardous waste in accordance with all applicable local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Disclaimer: This guide is intended for informational purposes only and should not be substituted for a comprehensive risk assessment and adherence to all applicable safety regulations and institutional protocols. Always consult the Safety Data Sheet (SDS) for the most current and detailed information.

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